

# Application Notes and Protocols for EVA Encapsulation of Crystalline Silicon Solar Cells

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethylene-vinyl acetate

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## Introduction

Ethylene Vinyl Acetate (EVA) is a thermoplastic copolymer that has become the standard encapsulating material for crystalline silicon photovoltaic (PV) modules since the 1980s.[1] Its primary functions are to provide structural support, ensure optical coupling between the solar glass and the silicon cells, offer electrical insulation, and protect the cells from environmental factors such as moisture, UV radiation, and mechanical stress.[2][3] The long-term performance and reliability of a PV module are critically dependent on the quality of the EVA encapsulant and the encapsulation process itself.[2]

During the manufacturing of a solar panel, uncured EVA sheets are placed above and below the solar cells. This assembly is then subjected to a lamination process, which involves applying heat and pressure in a vacuum.[4] This process melts the EVA and initiates a crosslinking reaction, typically through the decomposition of an organic peroxide additive, which transforms the thermoplastic EVA into a durable, thermoset elastomer.[5][6] This crosslinked structure provides the necessary mechanical stability and longevity.[1]

These application notes provide researchers, scientists, and drug development professionals with a comprehensive overview of the properties, application, and characterization of EVA encapsulants for crystalline silicon solar cells.

## Key Properties of EVA Encapsulants

The selection of an appropriate EVA formulation is crucial for the performance and durability of a solar module. Key properties are summarized in the table below. It is important to note that specific values can vary significantly depending on the manufacturer and the specific additives used in the formulation.<sup>[7]</sup>

Property	Typical Values	Test Method	Significance
Mechanical Properties			
Tensile Strength	>10 MPa	ASTM D638	Indicates the encapsulant's ability to withstand stress during handling, manufacturing, and in response to environmental loads. <a href="#">[2]</a> <a href="#">[8]</a>
Elongation at Break	>500%	ASTM D638	Represents the material's flexibility and ability to accommodate thermal expansion and contraction of module components without cracking. <a href="#">[2]</a> <a href="#">[8]</a>
Shore A Hardness	70 - 80	ASTM D2240	Measures the material's resistance to indentation and provides an indication of its overall toughness. <a href="#">[8]</a>
Adhesion to Glass	>70 N/cm	ASTM D903	Critical for preventing delamination at the glass-EVA interface, which can lead to moisture ingress and performance degradation. <a href="#">[8]</a> <a href="#">[9]</a>
Adhesion to Backsheet	>70 N/cm	ASTM D903	Ensures a strong bond with the backsheet, preventing

delamination and protecting the rear side of the solar cells.  
[8]

#### Optical Properties

Optical Transmittance	>91% (in the visible spectrum)	ASTM E424	High transmittance is essential to maximize the amount of light reaching the solar cells, directly impacting module efficiency.[8][10]
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UV Cut-off Wavelength	~360 nm (for UV blocking grades)	ASTM E424	UV-blocking formulations protect the underlying cells and other module components from degradation caused by UV radiation.[8]
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#### Thermal Properties

Thermal Shrinkage (MD/TD)	<3% / <2% (at 160°C for 5 min)	Internal Methods	Low shrinkage during lamination is important to prevent residual stress in the module, which can lead to cell cracking.[8]
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#### Electrical Properties

Volume Resistivity	>1x10 <sup>15</sup> Ohm·cm	ASTM D257	High volume resistivity is crucial for electrical insulation, preventing leakage currents and ensuring module safety.[8]
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Dielectric Strength	>25 kV/mm	ASTM D149	Indicates the encapsulant's ability to withstand high electrical fields without breaking down.[8]
Processing Property			
Gel Content	>75%	Soxhlet Method	A measure of the degree of crosslinking, which is directly related to the mechanical strength and long-term stability of the encapsulant.[2] [8]

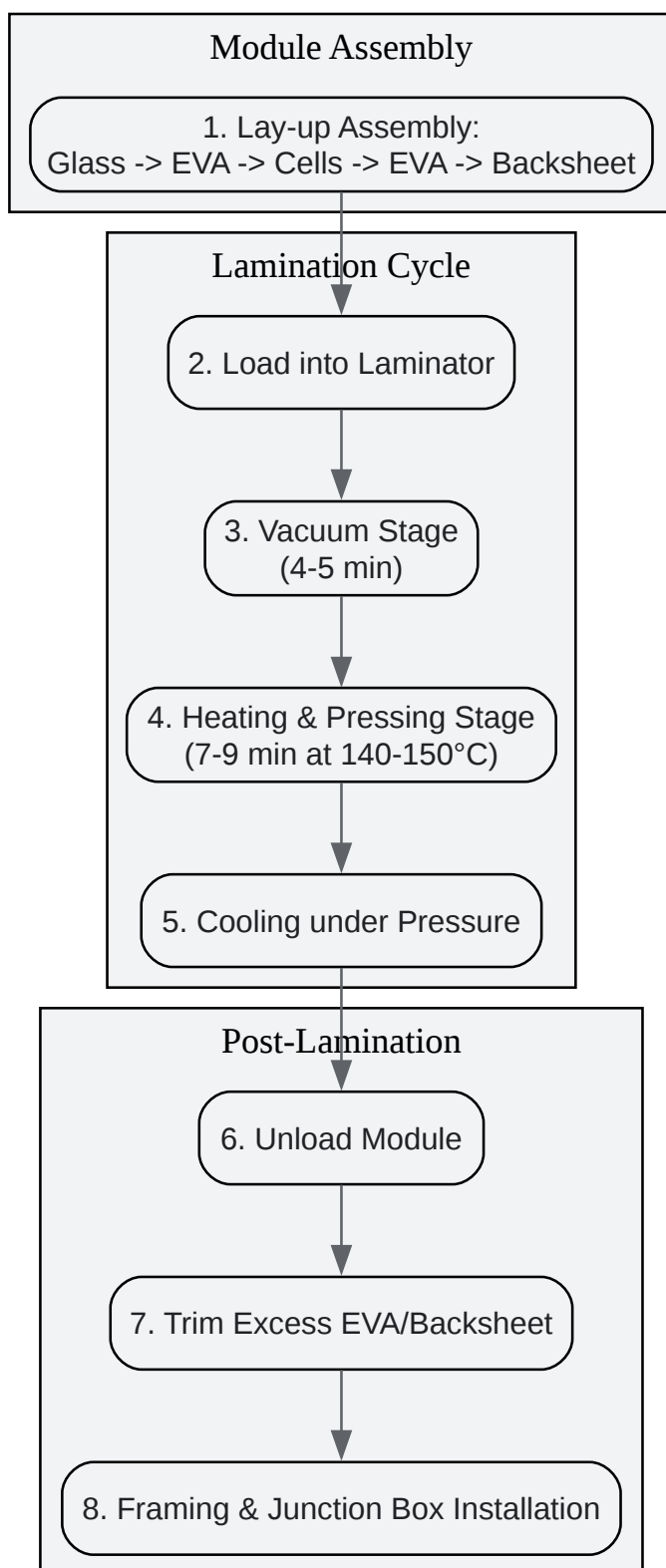
## Application Protocol: Lamination of Crystalline Silicon Solar Cells

The lamination process is a critical step in the manufacturing of PV modules. The following protocol outlines a typical lamination cycle. Parameters may need to be optimized based on the specific EVA formulation and laminator being used.[11][12]

### Materials and Equipment

- Solar Glass (low-iron, tempered)
- EVA Encapsulant Sheets (top and bottom layers)
- Stringed Crystalline Silicon Solar Cells
- Backsheet (e.g., TPT, TPE)
- Solar Module Laminator

### Lamination Workflow



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Caption: Workflow for the lamination of a crystalline silicon solar module.

## Lamination Cycle Parameters

Parameter	Typical Range	Notes
Vacuum Time	4 - 5 min	Essential for removing air and volatiles to prevent bubble formation.[8]
Lamination Time	7 - 9 min	The duration at the set temperature required for proper melting and crosslinking of the EVA.[8]
Lamination Temp.	140 - 150 °C	The temperature at which the peroxide initiator decomposes and crosslinking occurs.[8][11]
Pressure	~100 kPa	Ensures intimate contact between all layers and helps to remove any remaining trapped air.[11]

## Experimental Protocols for EVA Characterization

### Determination of Gel Content (Degree of Crosslinking) by Soxhlet Extraction

This protocol is adapted from the principles described in ASTM D2765.

Objective: To quantify the percentage of the cured EVA that is insoluble in a solvent, which corresponds to the crosslinked portion of the polymer.

Materials:

- Cured EVA sample (~0.5 g)
- Soxhlet extraction apparatus
- Extraction thimble (cellulose)

- Xylene
- Analytical balance (accurate to 0.1 mg)
- Drying oven
- Desiccator

#### Procedure:

- Cut a sample of the cured EVA from the laminate, weighing approximately 0.5 g. Record the initial weight ( $W_i$ ).
- Place the EVA sample into the cellulose extraction thimble.
- Assemble the Soxhlet extraction apparatus with xylene as the solvent.
- Perform the extraction for a minimum of 8 hours, ensuring a consistent cycle of siphoning.
- After extraction, carefully remove the thimble containing the sample.
- Dry the sample in a vacuum oven at 80°C until a constant weight is achieved.
- Cool the sample in a desiccator to room temperature.
- Weigh the dried, insoluble portion of the EVA sample. Record the final weight ( $W_f$ ).
- Calculate the gel content using the following formula:  $\text{Gel Content (\%)} = (W_f / W_i) * 100$

## Thermal Analysis by Differential Scanning Calorimetry (DSC)

This protocol is based on principles from ASTM E1356 and ASTM D3418 for determining the thermal properties and degree of cure of polymers.[\[13\]](#)

**Objective:** To determine the thermal transitions (glass transition, melting) and to quantify the degree of cure by measuring the residual heat of reaction.



#### Materials:

- EVA samples (uncured and cured)
- DSC instrument
- Aluminum DSC pans and lids
- Crimper for sealing pans

#### Procedure:

- Calibrate the DSC instrument for temperature and enthalpy.
- Prepare samples of both uncured and cured EVA (5-10 mg) in aluminum pans and seal them.
- Place the sample pan in the DSC cell. An empty, sealed pan is used as a reference.
- For determining the degree of cure of a partially cured sample, use the following temperature program under a nitrogen atmosphere:
  - Heat the sample from room temperature to 220°C at a rate of 10°C/min. This will cure any remaining uncured EVA.
- To determine the total enthalpy of reaction for a fully uncured sample ( $\Delta H_{\text{total}}$ ), integrate the area of the exothermic curing peak.
- For a partially cured sample, the exothermic peak observed during the DSC scan corresponds to the residual heat of reaction ( $\Delta H_{\text{residual}}$ ).
- Calculate the degree of cure using the following formula: Degree of Cure (%) =  $((\Delta H_{\text{total}} - \Delta H_{\text{residual}}) / \Delta H_{\text{total}}) * 100$

## Thermal Stability by Thermogravimetric Analysis (TGA)

This protocol is based on principles from ASTM E1131 for assessing the thermal stability of materials.[14]

Objective: To determine the thermal stability of the EVA encapsulant by measuring its weight loss as a function of temperature.

Materials:

- Cured EVA sample (10-15 mg)
- TGA instrument
- TGA sample pans (platinum or ceramic)

Procedure:

- Calibrate the TGA instrument for mass and temperature.
- Place a 10-15 mg sample of the cured EVA into a TGA pan.
- Place the pan in the TGA furnace.
- Heat the sample from room temperature to 600°C at a heating rate of 10°C/min under a nitrogen atmosphere.[\[15\]](#)
- Record the mass of the sample as a function of temperature.
- The onset temperature of decomposition is a key indicator of thermal stability. This is often reported as the temperature at which 5% weight loss occurs.

## Optical Transmittance and Yellowness Index by UV-Vis Spectroscopy

This protocol is based on principles from ASTM E424 and ASTM D1925 for measuring the optical properties of plastics.[\[8\]](#)[\[16\]](#)

Objective: To measure the percentage of light that passes through the EVA film and to quantify its yellowness.

Materials:

- Cured EVA sample (laminated between two glass slides or as a free film)
- UV-Vis Spectrophotometer with an integrating sphere
- Reference sample (air or two glass slides identical to the sample holder)

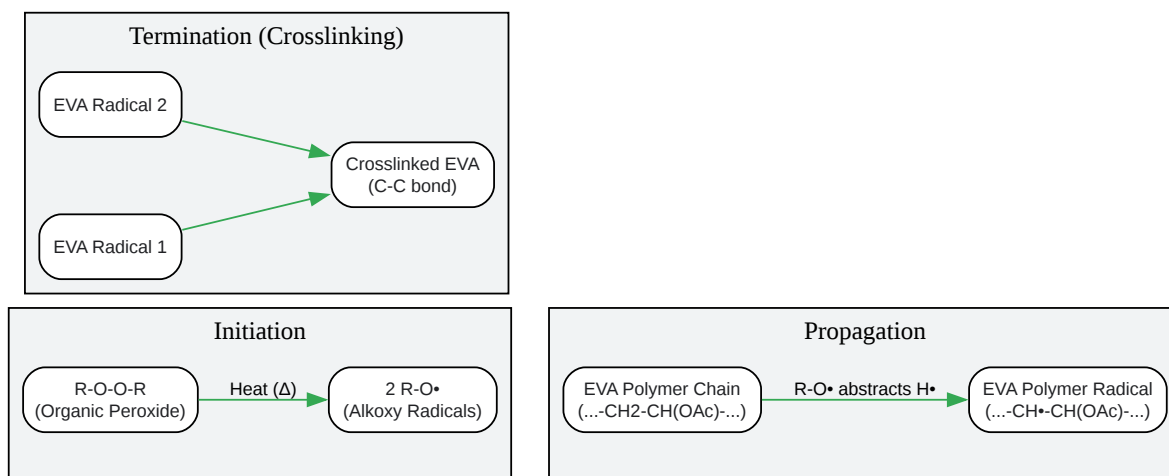
#### Procedure:

- Prepare a sample of the cured EVA, typically laminated between two pieces of low-iron glass. A reference sample consisting of the same two pieces of glass without the EVA is also needed.
- Set the spectrophotometer to measure transmittance over a wavelength range of at least 280 nm to 1200 nm.
- Perform a baseline correction using the reference sample.
- Place the EVA sample in the spectrophotometer's sample holder and measure the total transmittance spectrum.
- The yellowness index (YI) can be calculated from the transmittance values at specific wavelengths according to ASTM E313. The calculation typically involves the tristimulus values (X, Y, Z) derived from the spectrum.

## Visualizations

### EVA Crosslinking Mechanism

The crosslinking of EVA is initiated by the thermal decomposition of an organic peroxide. This creates free radicals that abstract hydrogen atoms from the EVA polymer chains, leading to the formation of carbon-carbon crosslinks.

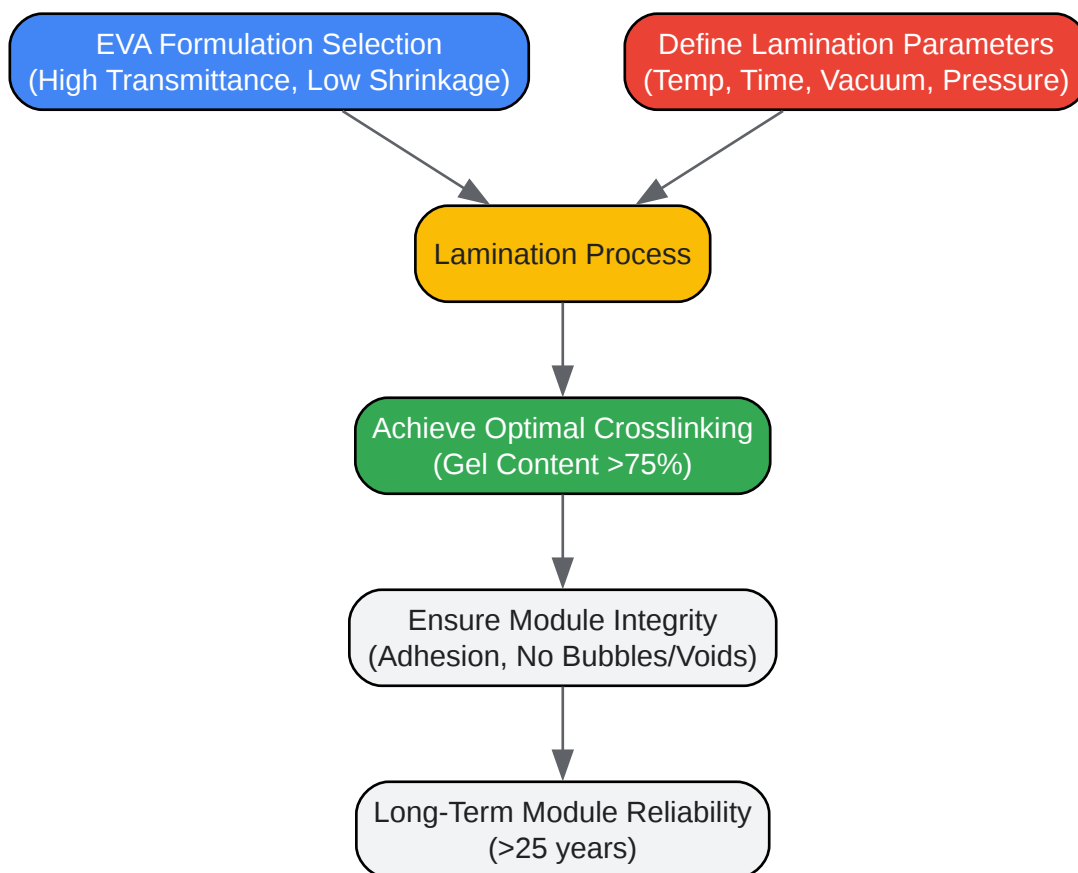


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Caption: Peroxide-initiated crosslinking of EVA.

## EVA Encapsulation Logic

The successful encapsulation of crystalline silicon solar cells with EVA relies on a logical progression from material selection to process control, ultimately ensuring the long-term reliability of the photovoltaic module.



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Caption: Logical flow for successful EVA encapsulation.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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